

# "N-methylpyridine-2-carboxamide" IUPAC name and CAS number

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## Compound of Interest

Compound Name: **N-methylpyridine-2-carboxamide**

Cat. No.: **B122734**

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## N-methylpyridine-2-carboxamide: A Technical Overview

IUPAC Name: **N-methylpyridine-2-carboxamide**

CAS Number: 6144-78-1

This technical guide provides a comprehensive overview of **N-methylpyridine-2-carboxamide**, a pyridine carboxamide derivative of interest to researchers, scientists, and professionals in drug development. While detailed biological data on this specific compound is limited in publicly available literature, it serves as a crucial scaffold and starting material for the synthesis of various biologically active molecules. This guide will cover the fundamental properties of **N-methylpyridine-2-carboxamide** and delve into the experimental protocols and quantitative data of its prominent derivatives, illustrating its significance in medicinal chemistry.

## Physicochemical Properties

**N-methylpyridine-2-carboxamide** is an organic compound featuring a pyridine ring substituted with a methylcarboxamide group at the 2-position. Its structure lends itself to further chemical modifications, making it a versatile building block in synthetic chemistry.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O
Molecular Weight	136.15 g/mol
Canonical SMILES	CNC(=O)c1ccccc1
InChI Key	HXXAUIXTYRHFNO-UHFFFAOYSA-N

## Synthesis of N-methylpyridine-2-carboxamide Derivatives

**N-methylpyridine-2-carboxamide** is a key intermediate in the synthesis of more complex molecules with potential therapeutic applications. The following sections detail the synthesis of representative derivatives.

### General Synthesis of 4-substituted-N-methylpicolinamide Derivatives

A common synthetic route involves the reaction of a precursor, such as 4-chloro-N-methylpyridine-2-carboxamide, with a nucleophile to introduce a substituent at the 4-position of the pyridine ring.

Experimental Protocol: Synthesis of 4-(4-Aminophenoxy)-N-methylpicolinamide[1]

This protocol describes the synthesis of a derivative where an aminophenoxy group is introduced at the 4-position.

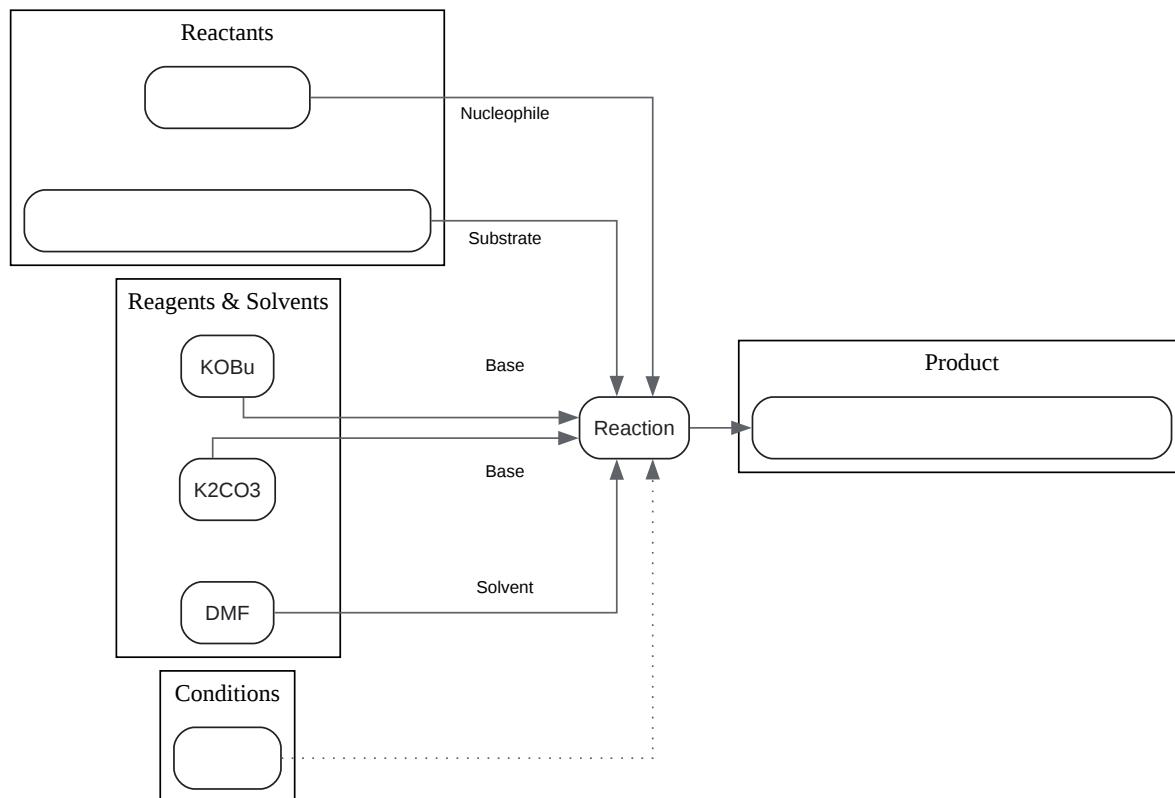
#### Materials:

- 4-aminophenol
- Dimethylformamide (DMF)
- 1M Potassium tert-butoxide in Tetrahydrofuran (THF)
- (4-chloro(2-pyridyl))-N-methyl carboxamide

- Potassium carbonate
- Ethyl acetate
- Brine
- Magnesium sulfate

**Procedure:**

- To a solution of 4-aminophenol (1 g, 9.2 mmol) in DMF (20 mL), add 1M potassium tert-butoxide in THF (9.7 mL, 9.7 mmol) at room temperature.
- Stir the mixture for 2 hours.
- Add (4-chloro(2-pyridyl))-N-methyl carboxamide (1.6 g, 9.2 mmol) and potassium carbonate (0.64 g, 4.6 mmol).
- Heat the reaction mixture to 80 °C for 6 hours.
- After cooling, extract the reaction mixture with ethyl acetate (50 mL).
- Wash the organic layer with brine (20 mL) and dry over magnesium sulfate.
- Remove the solvent in vacuo.
- Purify the residue by column chromatography to afford 4-(4-Aminophenoxy)-N-methylpicolinamide.



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Synthesis of 4-(4-Aminophenoxy)-N-methylpicolinamide.

## Biological Activity of N-methylpyridine-2-carboxamide Derivatives

While data on the parent compound is scarce, its derivatives have been synthesized and evaluated for various biological activities, particularly as potential antitumor agents.[\[2\]](#)[\[3\]](#)

# Antiproliferative Activity of N-methylpicolinamide-4-thiol Derivatives

A series of N-methylpicolinamide-4-thiol derivatives were synthesized and evaluated for their ability to inhibit the proliferation of human cancer cell lines.[\[2\]](#)

## Experimental Protocol: MTT Assay for Cell Proliferation

The antiproliferative activity of the synthesized compounds was determined using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

### Procedure:

- Seed human cancer cell lines (e.g., HepG2, HCT-116) in 96-well plates.
- After cell attachment, treat the cells with various concentrations of the test compounds for a specified duration (e.g., 48 hours).
- Add MTT solution to each well and incubate to allow the formation of formazan crystals by viable cells.
- Dissolve the formazan crystals in a suitable solvent (e.g., DMSO).
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the concentration that inhibits 50% of cell growth ( $IC_{50}$ ) from the dose-response curves.

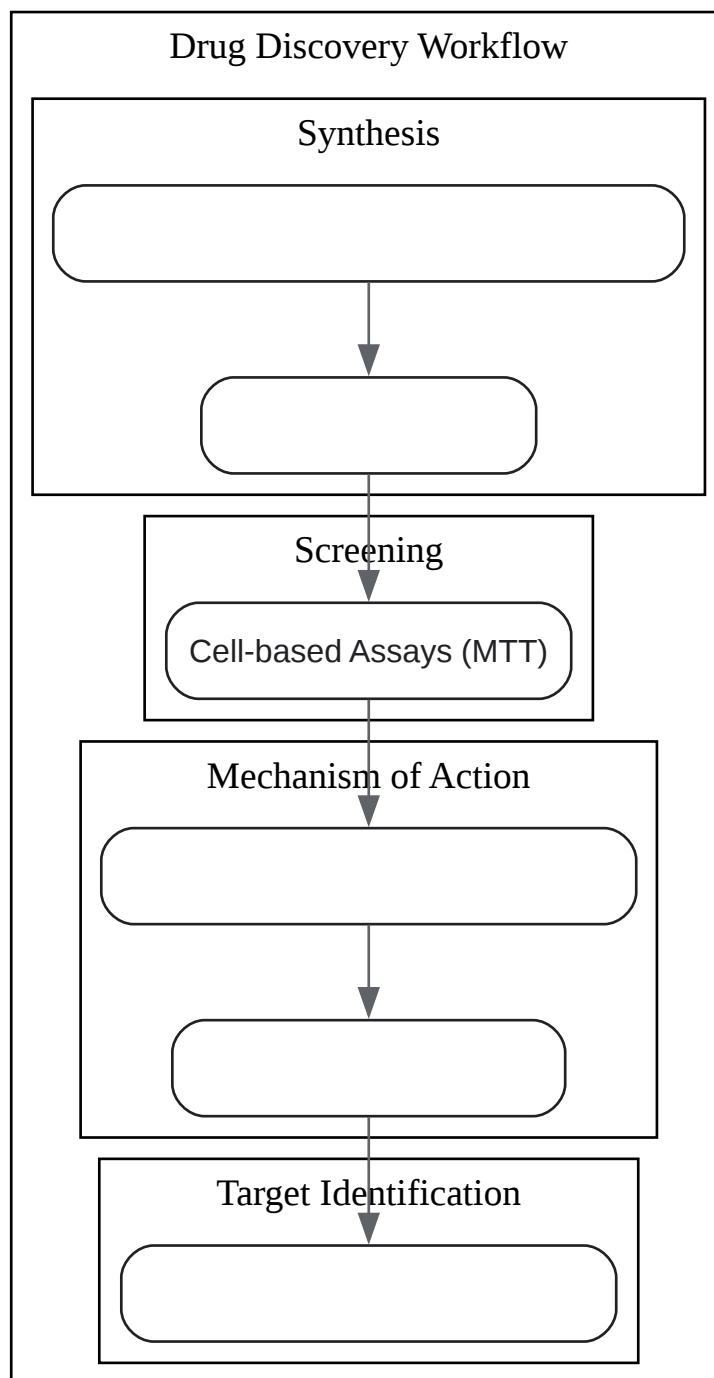
## Quantitative Data: In Vitro Antiproliferative Activities of selected N-methylpicolinamide-4-thiol Derivatives[\[2\]](#)

Compound	HepG2 $IC_{50}$ ( $\mu$ M)	HCT-116 $IC_{50}$ ( $\mu$ M)	SW480 $IC_{50}$ ( $\mu$ M)	SPC-A1 $IC_{50}$ ( $\mu$ M)	A375 $IC_{50}$ ( $\mu$ M)
6p	<10	<10	<10	<10	<10
Sorafenib (Control)	>10	>10	>10	>10	>10

The results indicated that compound 6p exhibited significant cytotoxicity against several cancer cell lines, with  $IC_{50}$  values less than 10  $\mu M$ , demonstrating superior or comparable activity to the reference drug, sorafenib.[\[2\]](#)

## Kinase Inhibitory Activity

Further investigation into the mechanism of action of promising derivatives revealed selective inhibition of specific kinases involved in cancer progression. For instance, compound 6p was identified as a selective inhibitor of Aurora-B kinase.[\[4\]](#)



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Drug discovery workflow for **N-methylpyridine-2-carboxamide** derivatives.

## Conclusion

**N-methylpyridine-2-carboxamide** is a valuable chemical entity, primarily serving as a foundational structure for the development of novel therapeutic agents. While direct biological data on the compound itself is not extensively documented in the public domain, the potent and varied activities of its derivatives underscore the importance of this scaffold in medicinal chemistry. The provided experimental protocols and quantitative data for its derivatives offer a glimpse into the potential applications and research directions involving this class of compounds. Further investigation into the direct biological effects of **N-methylpyridine-2-carboxamide** and the synthesis of new derivatives are promising avenues for future research in drug discovery.

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